

YM-254890 Technical Support Center: Stability and Storage Best Practices

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Compound of Interest

Compound Name: YM-17690

Cat. No.: B1683491

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and proper storage of YM-254890. Adherence to these best practices is crucial for ensuring the compound's integrity and obtaining reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for YM-254890?

A1: For long-term stability, YM-254890 should be stored as a powder at -20°C for up to three years.^[1] Once in solution, it is recommended to aliquot and store at -80°C for up to six months or at -20°C for one month to avoid repeated freeze-thaw cycles.^[1]

Q2: What are the best solvents for dissolving YM-254890?

A2: YM-254890 has high solubility in DMSO and ethanol.^{[2][3]} For in vitro experiments, DMSO is a common solvent, with concentrations up to 50 mg/mL (52.08 mM) being achievable with ultrasonic assistance.^[1] It is important to use newly opened, hygroscopic DMSO as it can significantly impact solubility.^[1] The compound also has sufficient solubility in water for most biological applications, with a kinetic solubility of 88 µM.^{[2][4]}

Q3: How stable is YM-254890 in different pH conditions?

A3: YM-254890 exhibits high chemical stability in acidic environments, such as simulated gastric fluid (pH 1), and in mildly alkaline solutions (pH 9).^{[2][3][4][5]} However, it is rapidly and fully decomposes in strongly alkaline conditions (pH 11).^{[2][3][4][5]}

Q4: Can I store YM-254890 in an aqueous solution?

A4: While YM-254890 is water-soluble, long-term storage in aqueous solutions is not recommended due to the potential for degradation. For in vivo experiments, it is best to prepare fresh solutions on the day of use.^[1]

Q5: Is YM-254890 stable in biological fluids?

A5: YM-254890 is relatively stable in plasma and lung tissue, with less than 10% decay observed after 4 hours.^[2] However, it is metabolized relatively quickly in liver microsomes.^{[2][4]} The half-life in human liver microsomes is approximately 27.3 minutes, and in mouse liver microsomes, it is 16.9 minutes.^{[4][5]}

Troubleshooting Guide

Issue 1: Inconsistent or lower than expected activity in my assay.

- Possible Cause 1: Compound degradation due to improper storage.
 - Solution: Ensure that YM-254890 powder has been stored at -20°C and stock solutions at -80°C. Avoid multiple freeze-thaw cycles by preparing aliquots.
- Possible Cause 2: Degradation in experimental buffer.
 - Solution: Check the pH of your experimental buffer. YM-254890 is unstable at a strongly alkaline pH of 11.^{[2][3][4][5]} Ensure your buffer is within a stable pH range (acidic to mildly alkaline).
- Possible Cause 3: Incomplete dissolution.
 - Solution: When preparing stock solutions in DMSO, use ultrasonic treatment to aid dissolution.^[1] Visually inspect the solution to ensure no precipitation has occurred.

Issue 2: Precipitation of the compound during my experiment.

- Possible Cause: Low solubility in the aqueous experimental medium.
 - Solution: While YM-254890 is water-soluble, its kinetic solubility is 88 μM .^{[2][4]} If your working concentration exceeds this, you may observe precipitation. Consider using a co-solvent if your experimental design allows, or reduce the final concentration of YM-254890. The final concentration of DMSO in your assay should also be considered, as high concentrations can be toxic to cells.

Data Summary

Table 1: Solubility of YM-254890

Solvent	Maximum Concentration	Notes
DMSO	50 mg/mL (52.08 mM)	Ultrasonic assistance may be needed. ^[1]
Ethanol	High solubility	Specific concentration not detailed in sources. ^{[2][3]}
Water	88 μM (Kinetic Solubility)	Sufficient for most biological applications. ^{[2][4]}

Table 2: Stability of YM-254890 under Various Conditions

Condition	Stability	Details
pH		
Simulated Gastric Fluid (pH 1)	High	No significant degradation observed. [2] [3] [4] [5]
Mildly Alkaline (pH 9)	High	Stable. [2] [3] [4] [5]
Strongly Alkaline (pH 11)	Low	Decomposes fully and rapidly. [2] [3] [4] [5]
Biological Matrix		
Plasma & Lung Tissue	Relatively Stable	<10% decay after 4 hours. [2]
Human Liver Microsomes	Low	Half-life of 27.3 minutes. [4] [5]
Mouse Liver Microsomes	Low	Half-life of 16.9 minutes. [4] [5]

Table 3: Recommended Storage Conditions

Form	Temperature	Duration
Powder	-20°C	3 years [1]
In Solvent	-80°C	6 months [1]
-20°C	1 month [1]	

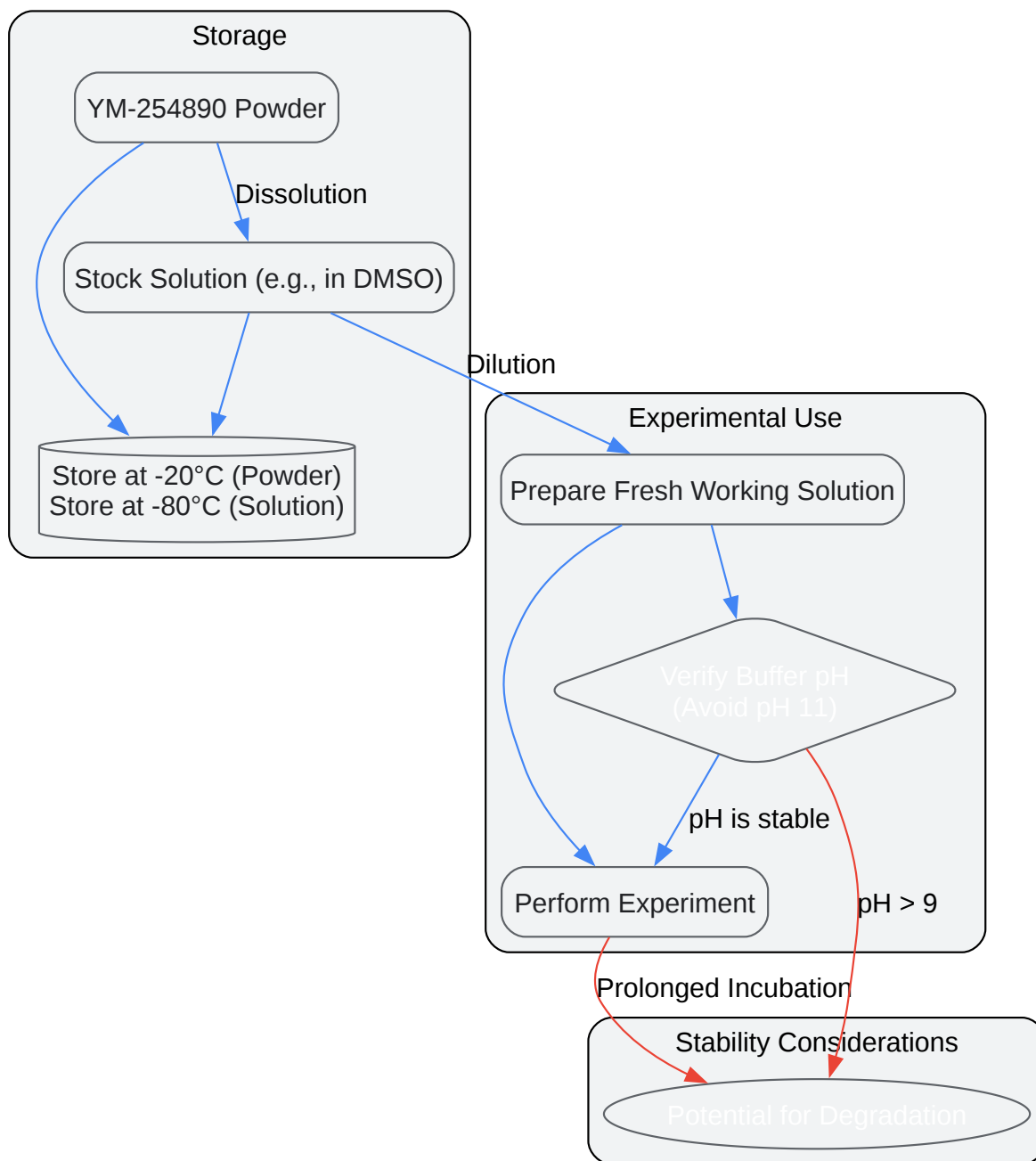
Experimental Protocols

Protocol 1: Preparation of YM-254890 Stock Solution

- Allow the vial of YM-254890 powder to equilibrate to room temperature before opening.
- Add the appropriate volume of high-purity DMSO (or ethanol) to the vial to achieve the desired concentration (e.g., 10 mM).
- To aid dissolution, vortex the vial and use an ultrasonic bath until the solution is clear.[\[1\]](#)

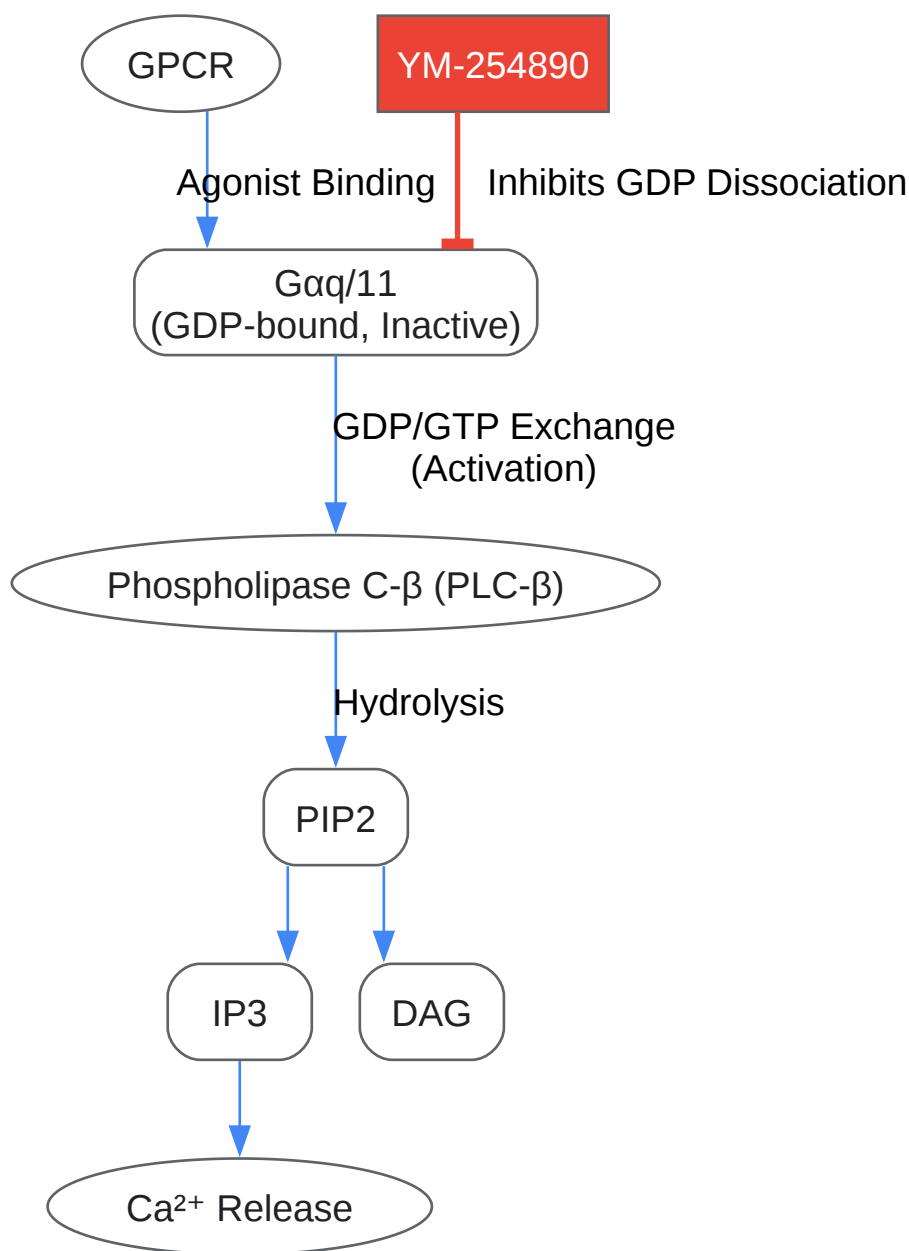
- Aliquot the stock solution into smaller, single-use volumes in appropriate containers.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Visualizations



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Caption: Workflow for proper storage and handling of YM-254890.



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Caption: Inhibition of the Gαq/11 signaling pathway by YM-254890.

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